

Validating the efficacy of new thioxanthone derivatives against commercial photoinitiators

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Compound of Interest

Compound Name: Thioxanthone

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A Comparative Guide to New Thioxanthone Derivatives for Photopolymerization

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of novel **thioxanthone** derivatives against commercial photoinitiators, supported by experimental data. The information presented is intended to assist researchers in selecting the most suitable photoinitiating systems for their specific applications in fields such as polymer chemistry, materials science, and drug delivery.

Executive Summary

Thioxanthone and its derivatives are a well-established class of photoinitiators, particularly for free-radical and cationic photopolymerization. Recent research has focused on the synthesis of new **thioxanthone** derivatives with improved light absorption properties, higher initiation efficiency, and better migration stability compared to commercially available photoinitiators. This guide focuses on a comparative analysis of newly synthesized 2,4-diethyl-thioxanthen-9-one derivatives and their performance against the widely used commercial photoinitiator, diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide (TPO). The data presented demonstrates that these novel derivatives, when used in two-component systems, can achieve comparable and, in some cases, superior performance to TPO in the polymerization of acrylate monomers.

Data Presentation: A Quantitative Comparison

The following tables summarize the performance of new **thioxanthone** derivatives in comparison to the commercial photoinitiator TPO. The data is derived from studies conducting free-radical polymerization of trimethylolpropane triacrylate (TMPTA) using two-component photoinitiating systems.

Table 1: Performance of 2,4-Diethyl-thioxanthen-9-one Derivatives as Photosensitizers with Iodonium Salt (IOD) for Free-Radical Photopolymerization of TMPTA.

Photoinitiating System	Light Source	Final Acrylate Function Conversion (%)
T1 + IOD	LED@405 nm	~60%
T2 + IOD	LED@405 nm	~60%
T3 + IOD	LED@405 nm	~60%
T4 + IOD	LED@405 nm	~55%
T5 + IOD	LED@405 nm	~40%
TPO (Reference)	LED@405 nm	~60%
T1 + IOD	LED@420 nm	~58%
T2 + IOD	LED@420 nm	~58%
T3 + IOD	LED@420 nm	~58%
T4 + IOD	LED@420 nm	~50%
T5 + IOD	LED@420 nm	~38%

Note: Data is approximated from graphical representations in the source material.[\[1\]](#)

Table 2: Performance of 2,4-Diethyl-thioxanthen-9-one Derivatives as Type II Photoinitiators with Amines for Free-Radical Photopolymerization of TMPTA.

Photoinitiating System	Light Source	Final Acrylate Function Conversion (%)
T1 + EDB	LED@405 nm	~50%
T2 + EDB	LED@405 nm	~50%
T3 + EDB	LED@405 nm	~50%
T4 + EDB	LED@405 nm	~50%
T1 + NPG	LED@405 nm	~50%
T2 + NPG	LED@405 nm	~50%
T3 + NPG	LED@405 nm	~50%
T4 + NPG	LED@405 nm	~50%
T1 + EDB	LED@420 nm	~50%
T2 + EDB	LED@420 nm	~50%
T3 + EDB	LED@420 nm	~50%
T4 + EDB	LED@420 nm	~50%
T1 + NPG	LED@420 nm	~50%
T2 + NPG	LED@420 nm	~50%
T3 + NPG	LED@420 nm	~50%
T4 + NPG	LED@420 nm	~50%

EDB: ethyl 4-(dimethylamino)benzoate, NPG: N-phenylglycine. Data is approximated from graphical representations in the source material.[\[1\]](#)

Experimental Protocols

The following is a detailed methodology for a key experiment used to validate the efficacy of new **thioxanthone** derivatives.

Real-Time Fourier Transform Infrared (FTIR) Spectroscopy for Monitoring Photopolymerization Kinetics

This method allows for the continuous monitoring of the disappearance of functional groups (e.g., acrylate double bonds) during polymerization, providing data on the rate of polymerization and the final conversion.

1. Sample Preparation:

- Prepare a photocurable formulation by mixing the monomer (e.g., trimethylolpropane triacrylate - TMPTA), the photoinitiating system (e.g., a new **thioxanthone** derivative and a co-initiator, or a commercial photoinitiator), and any other additives.
- The concentration of the photoinitiator is typically in the range of 0.1-2% by weight.
- Ensure the mixture is homogenous.

2. FTIR Measurement:

- Place a drop of the formulation between two transparent substrates (e.g., KBr or BaF₂ plates) to create a thin film of controlled thickness (typically 20-100 μm).
- Mount the sample in the FTIR spectrometer.
- Record an initial FTIR spectrum before irradiation to determine the initial peak area of the functional group of interest (e.g., the acrylate C=C stretching vibration at $\sim 1635\text{ cm}^{-1}$).

3. Photopolymerization and Real-Time Monitoring:

- Irradiate the sample with a light source of a specific wavelength and intensity (e.g., LED@405 nm).
- Simultaneously, record FTIR spectra at regular time intervals throughout the irradiation period.

- The decrease in the peak area of the monitored functional group is directly proportional to the extent of polymerization.

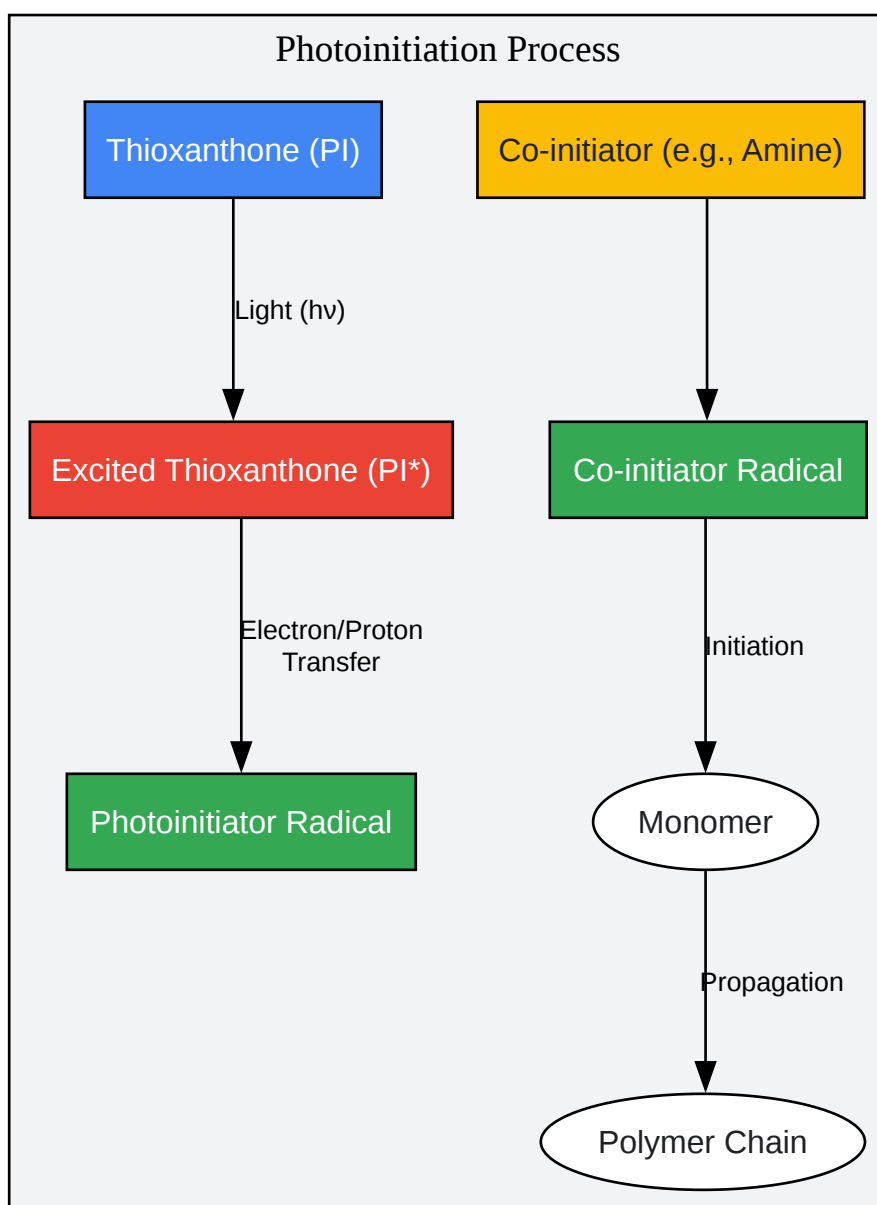
4. Data Analysis:

- Calculate the degree of conversion at each time point using the following formula:
Conversion (%) = $[(A_0 - A_t) / A_0] * 100$ where A_0 is the initial peak area and A_t is the peak area at time t.
- Plot the conversion as a function of time to obtain the polymerization profile.
- The rate of polymerization (R_p) can be determined from the slope of the conversion versus time curve.

Mandatory Visualizations

Photoinitiation Signaling Pathway

The following diagram illustrates the general mechanism of a Type II photoinitiator system, which is characteristic of the **thioxanthone** derivatives discussed.

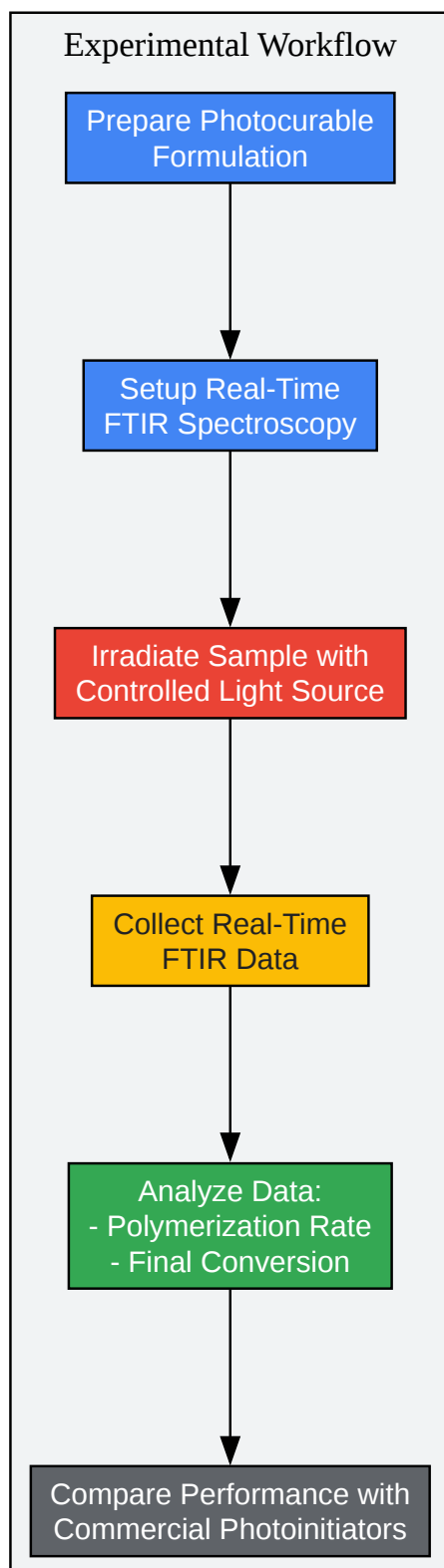


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Caption: Type II photoinitiation mechanism of **thioxanthone** derivatives.

Experimental Workflow for Efficacy Validation

The following diagram outlines the experimental workflow for validating the efficacy of new photoinitiators.



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Caption: Workflow for evaluating photoinitiator efficacy.

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References

- 1. Thioxanthone Derivatives as a New Class of Organic Photocatalysts for Photopolymerisation Processes and the 3D Printing of Photocurable Resins under Visible Light [mdpi.com]
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